

tert-Butyl chloroacetate safety data sheet (SDS)

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Compound of Interest

Compound Name: *tert-Butyl chloroacetate*

Cat. No.: B093202

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Chemical Identification and Physical Properties

tert-Butyl chloroacetate is a clear, colorless to yellow liquid with a characteristic camphor-like or fruity odor.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is primarily used as an intermediate in the synthesis of pharmaceuticals, pesticides, and dyes.[\[1\]](#)

Table 1: Physical and Chemical Properties of **tert-Butyl Chloroacetate**

| Property | Value | Source(s) |
|---------------------|-----------------------------------|---|
| Molecular Formula | <chem>C6H11ClO2</chem> | [1] [3] [4] [5] [6] |
| Molecular Weight | 150.60 g/mol | [6] [7] |
| Appearance | Clear, colorless to yellow liquid | [1] [2] [3] [7] |
| Odor | Camphor-like, Fruity | [1] [3] |
| Boiling Point | 48-49 °C @ 11 mmHg (15 hPa) | [2] [3] [6] |
| Density | 1.053 g/mL at 25 °C | [2] [3] [6] |
| Flash Point | 46 °C (114.8 °F) - Closed Cup | [3] [6] |
| Solubility in Water | < 0.1 g/L (at 20 °C) | [1] [3] |

| Decomposition Temp. | 223 °C |[\[3\]](#) |

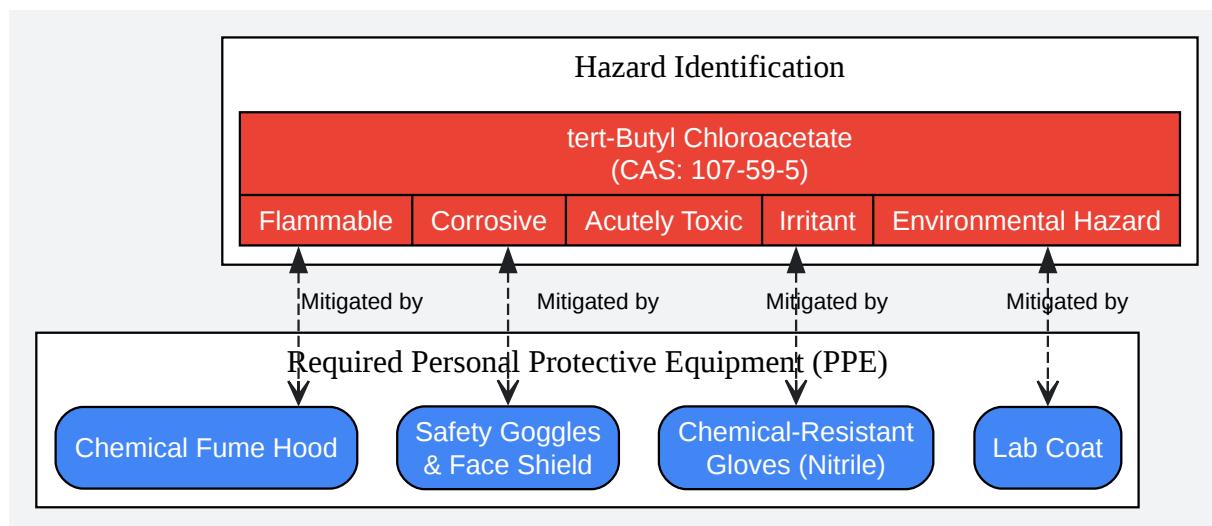
Hazard Identification and Classification

tert-Butyl chloroacetate is classified as a hazardous chemical under the Globally Harmonized System (GHS). It is a flammable, corrosive, and toxic liquid that is harmful if swallowed, inhaled, or absorbed through the skin.[\[4\]](#)[\[8\]](#) It is also a lachrymator, meaning it can cause tearing.[\[3\]](#)[\[4\]](#)[\[8\]](#)

Table 2: GHS Hazard Classification for **tert-Butyl Chloroacetate**

| Hazard Class | Category | Hazard Statement | Source(s) |
|--------------------------------|-------------|--|--|
| Flammable Liquids | 3 | H226: Flammable liquid and vapor | [4] [9] [10] |
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed | [4] [9] [10] |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin | [9] [10] |
| Acute Toxicity, Inhalation | 3 | H331: Toxic if inhaled | [6] [9] |
| Skin Corrosion/Irritation | 1B / 2 | H314: Causes severe skin burns and eye damage / H315: Causes skin irritation | [6] [9] [10] |
| Serious Eye Damage/Irritation | 1 / 2A | H319: Causes serious eye irritation | [5] [9] |
| Specific Target Organ Toxicity | Single Exp. | H335: May cause respiratory irritation | [9] [11] |

| Hazardous to the Aquatic Environment | Acute 1 / Chronic 1 | H400/H410: Very toxic to aquatic life with long lasting effects [\[9\]](#) |



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Figure 1. Hazard identification and required PPE.

Toxicological Data

Toxicological data from animal studies indicate that **tert-butyl chloroacetate** is harmful through multiple exposure routes.

Table 3: Acute Toxicity Data for **tert-Butyl Chloroacetate**

| Test | Species | Route | Value | Source(s) |
|-------------|---------|------------|----------------------------------|--------------|
| LD50 | Rat | Oral | 380 mg/kg | [3][6][9] |
| LD50 | Rat | Dermal | 1414 mg/kg | [3][5][9] |
| LC50 | Rat | Inhalation | 4738 mg/m ³ (4 hours) | [3][5][6][9] |
| Draize Test | Rabbit | Eye | Moderate Irritation (100 µL/24H) | [3] |

| Draize Test | Rabbit | Skin | Severe Irritation (500 µL/4H) | [3] |

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when working with **tert-butyl chloroacetate**.

Handling and Storage

- Engineering Controls: Always handle this chemical within a certified chemical fume hood to avoid inhaling vapors.[\[5\]](#)[\[8\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#) Use explosion-proof electrical and ventilating equipment.[\[5\]](#)
- Personal Protective Equipment (PPE): Mandatory PPE includes chemically resistant nitrile gloves, tightly fitting safety goggles, and a face shield (8-inch minimum).[\[6\]](#)[\[8\]](#) A standard laboratory coat is required to protect clothing and skin.[\[8\]](#)
- Handling Practices: Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[6\]](#) Do not breathe mists or vapors.[\[4\]](#) Use spark-proof tools and take precautionary measures against static discharge.[\[5\]](#)
- Storage Conditions: Store in a designated flammables and corrosives area.[\[4\]](#) Keep containers tightly closed in a dry, cool, and well-ventilated place, away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, metals, and strong reducing agents.[\[3\]](#)[\[5\]](#)[\[6\]](#)

First Aid Measures

Immediate medical attention is required for any exposure.[\[4\]](#)[\[5\]](#) Always show the Safety Data Sheet to the attending physician.[\[4\]](#)

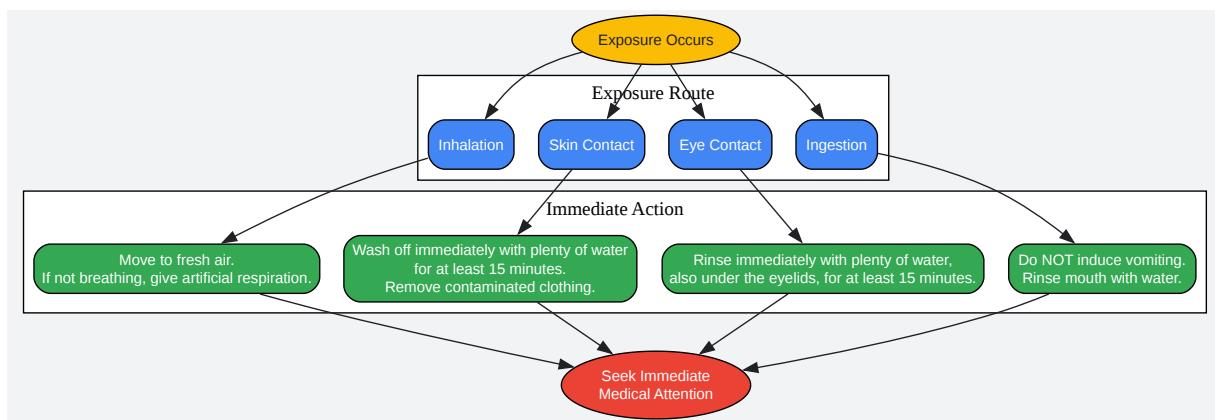
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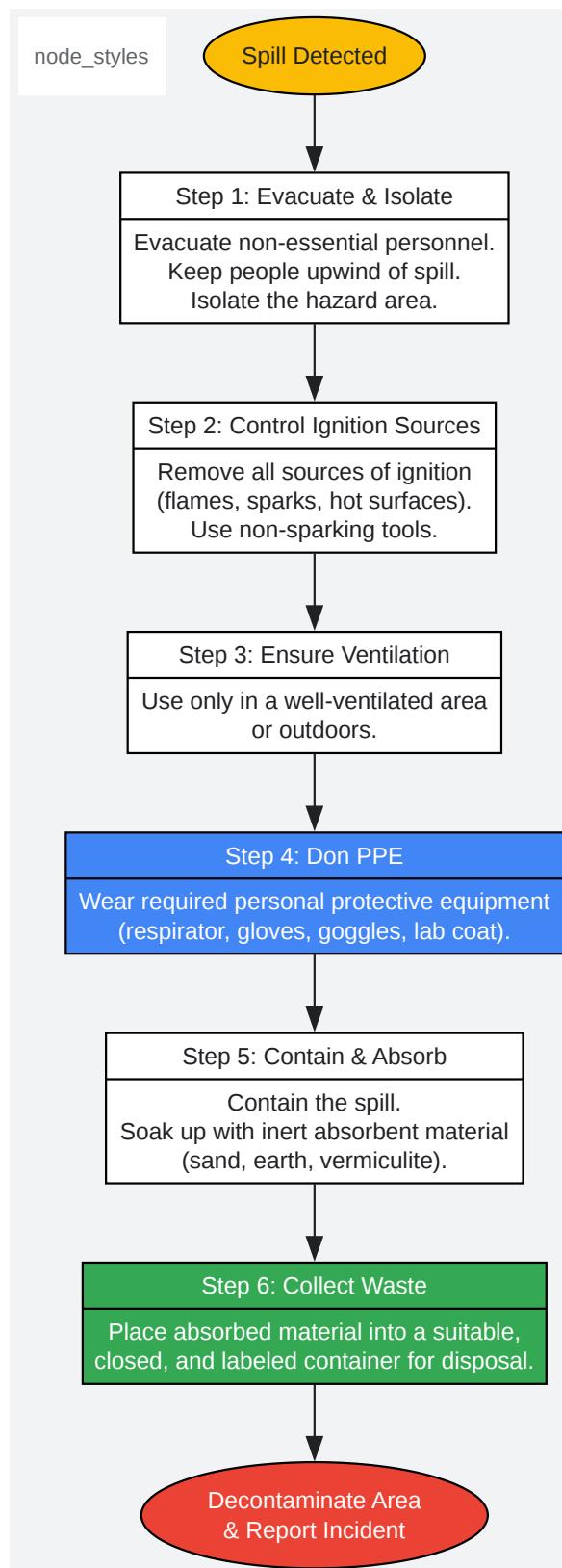
Figure 2. First aid protocol for various exposure routes.

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][11] Solid streams of water may be ineffective.[6] Water mist can be used to cool closed containers.[5]
- **Specific Hazards:** The compound is flammable. Vapors are heavier than air and may travel to a source of ignition and flash back.[3][5][12] Containers may explode when heated.[5]
- **Hazardous Combustion Products:** Thermal decomposition can release irritating and toxic gases, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas. [3][5][9]
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[3][5]

Accidental Release Measures

In the event of a spill, a structured response is critical to prevent injury and environmental contamination.



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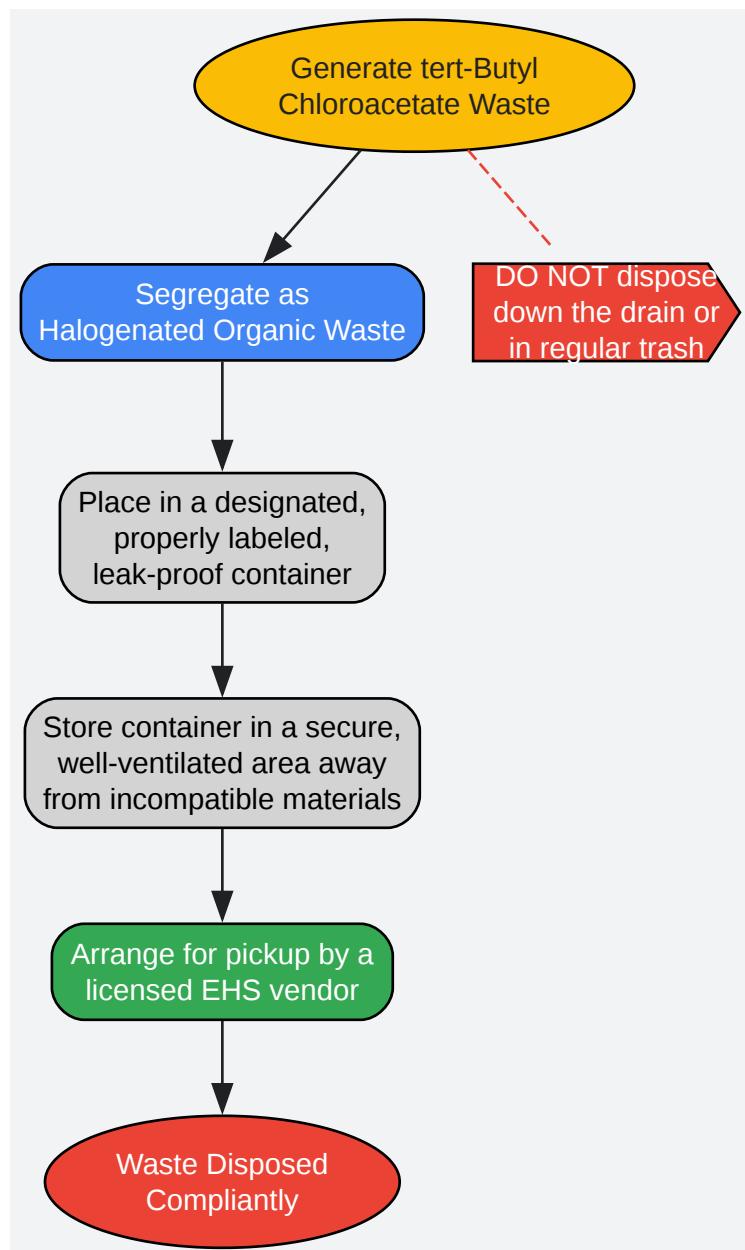
Figure 3. Workflow for accidental spill response.

Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle. Under no circumstances should **tert-butyl chloroacetate** or its solutions be disposed of down the drain or in regular trash.[8]

Protocol for Disposal:

- Classification: This material and its container must be disposed of as hazardous waste.[3][8] It is classified as a halogenated organic compound.
- Segregation: Waste must be segregated from non-halogenated solvent waste streams.[8]
- Containment: Use a designated, leak-proof container made of a compatible material (e.g., coated glass or a specific polymer bottle) and label it clearly as "Hazardous Waste: **tert-Butyl Chloroacetate**".[8]
- Professional Disposal: The primary and safest procedure is to arrange for pickup and disposal by a licensed environmental health and safety (EHS) vendor.[8]
- Neutralization (Expert Use Only): A potential neutralization protocol involves hydrolysis to form tert-butanol and chloroacetic acid. This reaction can be vigorous and exothermic and should only be performed by highly trained personnel with prior institutional approval and a specific risk assessment.[8] The resulting neutralized solution must still be collected and disposed of as hazardous aqueous waste.[8]



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Figure 4. Proper disposal workflow for **tert-Butyl Chloroacetate**.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. tert-Butyl chloroacetate | 107-59-5 [chemicalbook.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. fishersci.com [fishersci.com]
- 6. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 7. tert-Butyl Chloroacetate | CymitQuimica [cymitquimica.com]
- 8. benchchem.com [benchchem.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. tert-Butyl chloroacetate | C6H11ClO2 | CID 66052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. capotchem.cn [capotchem.cn]
- 12. tert-Butyl chloroacetate(107-59-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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